

Preservative Properties and Mechanism of Action

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Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

Cat. No.: S1505353

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Chlorobutanol (also known as chlorbutol) functions primarily as an **antimicrobial preservative** in multi-dose containers of injections, ophthalmic solutions, and topical formulations. Its effectiveness stems from its ability to disrupt microbial cell integrity [1].

The table below summarizes its core properties and mechanisms:

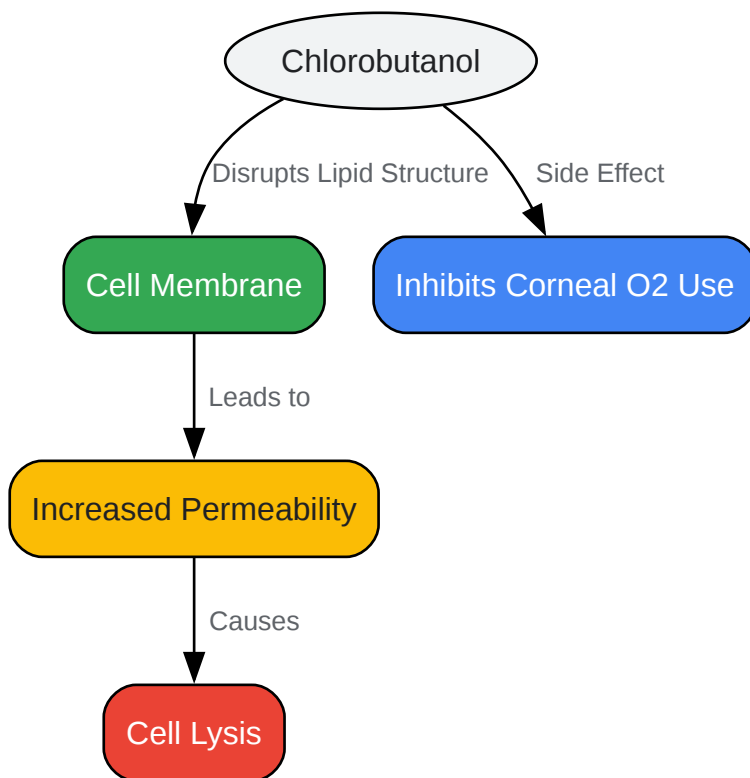
Aspect	Description
Primary Function	Antimicrobial preservative in pharmaceuticals, cosmetics, and food products [2].
Antimicrobial Spectrum	Broad-spectrum activity against bacteria and fungi [1] [3].
Typical Effective Concentration	0.5% in multi-ingredient preparations for long-term stabilization [1].
Mechanism of Action	Functions as a detergent, disrupting the lipid structure of the cell membrane, increasing cell permeability, and leading to cell lysis [1].
Key Chemical Properties	Molecular Formula: $C_4H_7Cl_3O$; Molecular Weight: 177.45 g/mol; Appearance: White or colorless crystalline solid with a camphor-like odor [1] [3].

Experimental Considerations and Toxicity

When evaluating **chlorobutanol** for use in formulations, especially those for sensitive tissues like the eye, its potential cytotoxic effects must be considered.

- **Cytotoxicity:** In vitro studies on ocular cells have shown that **chlorobutanol** can cause toxicity. At a concentration of **0.1%**, it can cause significant depletion of the conjunctival squamous cell layer. At **0.5%**, it leads to degeneration of corneal epithelial cells, cytoplasmic swelling, and the formation of membranous blebs [1].
- **Impact on Oxygen Use:** **Chlorobutanol** inhibits oxygen utilization by the cornea, which may increase susceptibility to infection [1].
- **Formulation Interactions:** The antimicrobial activity of **chlorobutanol** can be reduced if it forms complexes with other formulation components. For instance, its activity is diminished in the presence of **hydroxypropyl-beta-cyclodextrin (HP- β -CD)**, which encapsulates the lipophilic preservative molecules [4].

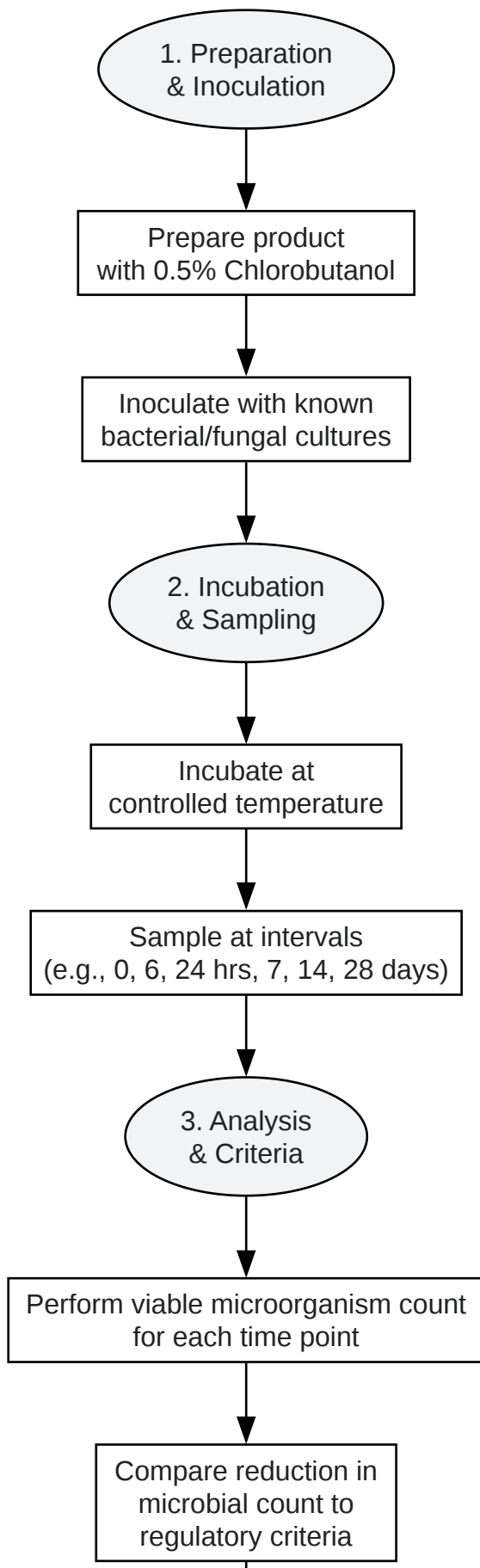
The following diagram illustrates the established mechanism by which **chlorobutanol** exerts its antimicrobial and cytotoxic effects.

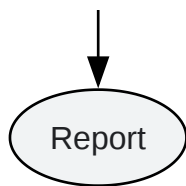


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A Practical Framework for Efficacy Testing

For researchers designing preservative efficacy tests (PET) for **chlorobutanol**, here is a generalized protocol framework. Note that specific details like microbial strains and acceptance criteria should be aligned with relevant pharmacopoeial standards (e.g., USP, Ph. Eur.).





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*Diagram Description: A generalized workflow for evaluating **chlorobutanol**'s preservative efficacy in a formulation, from inoculation to final analysis.*

Key Information for Researchers

- **Critical Consideration:** The antimicrobial efficacy of **chlorobutanol** can be significantly compromised in the presence of complexing agents like **cyclodextrins**. This is a vital factor in formulation design [4].
- **Information Availability:** The search results did not yield detailed, ready-to-use experimental protocols with specific parameters (e.g., exact microbial strains, dilution factors). Developing a validated method requires consulting official pharmacopoeias and potentially further proprietary research.

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References

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